A Senior Application Scientist's Technical Guide to 2-(Chloromethyl)benzaldehyde

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Compound of Interest

Compound Name:	*2-(Chloromethyl)benzaldehyde*
CAS No.:	*108683-62-1*
Cat. No.:	*B1601534*

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

2-(Chloromethyl)benzaldehyde (CAS No. 108683-62-1) is a bifunctional aromatic compound of significant interest in synthetic organic chemistry.[1][2] Its strategic importance stems from the presence of two distinct reactive centers: an electrophilic aldehyde and a benzylic chloride. This unique structural arrangement allows for sequential or tandem reactions, positioning it as a versatile building block for the synthesis of complex molecular architectures, including heterocyclic compounds and active pharmaceutical ingredients (APIs).[1] This guide provides a comprehensive overview of its core physicochemical properties, validated synthesis and purification protocols, detailed reactivity profile, and established applications, grounded in authoritative scientific literature.

Chemical Identity and Physicochemical Properties

2-(Chloromethyl)benzaldehyde is a white solid under standard conditions.[3] The molecule consists of a benzaldehyde core with a chloromethyl substituent at the ortho (C2) position. This substitution pattern is key to its reactivity, as the electron-withdrawing nature of the aldehyde

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group enhances the electrophilicity of the benzylic carbon, making the chlorine a good leaving group for nucleophilic substitution reactions.[1]

Table 1: Physicochemical Properties of **2-(Chloromethyl)benzaldehyde**

Property	Value	Source(s)
CAS Number	108683-62-1	[2][3]
Molecular Formula	C_8H_7ClO	[1][2]
Molecular Weight	154.59 g/mol	[1][2][4]
Physical Form	White Solid	[1][3]
IUPAC Name	2-(chloromethyl)benzaldehyde	
InChI Key	QQJODMUSGDSKPF-UHFFFAOYSA-N	[3]
Purity	≥96% (typical commercial grade)	[3]

Spectroscopic Characterization

For unambiguous identification, a combination of spectroscopic methods is essential. The following data represent the expected spectral characteristics.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum is a definitive tool for structural confirmation. Expected signals include: a singlet for the aldehyde proton (CHO) typically downfield (~10 ppm), aromatic protons in the 7-8 ppm region showing splitting patterns characteristic of ortho-disubstitution, and a key singlet for the benzylic protons (CH_2Cl) around 4.5-5.0 ppm.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The carbon spectrum will show a characteristic peak for the aldehyde carbonyl carbon (~190 ppm), peaks in the aromatic region (125-140 ppm), and a signal for the benzylic carbon (CH_2Cl) around 45 ppm.

- IR (Infrared) Spectroscopy: The IR spectrum will exhibit a strong, sharp absorption band for the aldehyde C=O stretch, typically found around 1700 cm^{-1}. Another characteristic band will

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be the C-Cl stretch, usually observed in the 800-600 cm^{-1} region.

Synthesis and Purification Protocol

The synthesis of **2-(chloromethyl)benzaldehyde** is most commonly achieved via the controlled chlorination of o-tolualdehyde (2-methylbenzaldehyde). While several methods exist, a robust approach involves radical chlorination.

Expert Insight: The primary challenge in this synthesis is preventing over-halogenation (formation of the dichloromethyl or trichloromethyl derivative) and avoiding polymerization. Precise control of reaction temperature, stoichiometry of the chlorinating agent, and the use of a radical initiator are critical for achieving high selectivity and yield.

Step-by-Step Synthesis Protocol:

- Reaction Setup: In a three-necked flask equipped with a reflux condenser, thermometer, and gas inlet tube, dissolve o-tolualdehyde in an inert solvent like carbon tetrachloride (CCl_4) or benzene.
- Initiation: Add a catalytic amount of a radical initiator, such as azobisisobutyronitrile (AIBN) or benzoyl peroxide.
- Chlorination: While irradiating the mixture with a UV lamp (or heating to initiate AIBN), bubble chlorine gas (Cl_2) or introduce N-chlorosuccinimide (NCS) portion-wise into the solution. Maintain the reaction temperature carefully, typically between 50-80°C.
- Monitoring: Monitor the reaction progress using Gas Chromatography (GC) or Thin Layer Chromatography (TLC) to maximize the formation of the desired monochlorinated product.
- Work-up: Once the starting material is consumed, cool the reaction mixture. Remove the solvent under reduced pressure.
- Purification: The crude product is often purified by vacuum distillation or recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) to yield the pure white solid.

The entire process should be conducted in a well-ventilated fume hood due to the toxicity of the reagents and solvents.

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Reactivity and Synthetic Utility

The synthetic power of **2-(chloromethyl)benzaldehyde** lies in its dual reactivity, allowing for a diverse range of chemical transformations.[1]

Reactions at the Aldehyde Group

The aldehyde functionality undergoes typical reactions, including:

- Oxidation: Can be oxidized to 2-(chloromethyl)benzoic acid using agents like potassium permanganate ($KMnO_4$) or Jones reagent.
- Reduction: Can be selectively reduced to [2-(chloromethyl)phenyl]methanol using mild reducing agents like sodium borohydride ($NaBH_4$).
- Condensation: Readily forms imines (Schiff bases) upon reaction with primary amines, a key step in the synthesis of various heterocyclic systems.[1]
- Wittig Reaction: Reacts with phosphorus ylides to form ortho-substituted styrenes.

Reactions at the Chloromethyl Group

The benzylic chloride is an excellent electrophilic site for nucleophilic substitution (S_n2) reactions.[1] This allows for the introduction of a wide array of functional groups.[1]

- With O-Nucleophiles: Reaction with alkoxides or phenoxides yields ethers.
- With S-Nucleophiles: Reaction with thiols or thiophenols produces thioethers.
- With N-Nucleophiles: Reaction with amines or azides leads to the formation of substituted benzylamines or benzyl azides, respectively.
- With C-Nucleophiles: Reaction with cyanide ions (e.g., NaCN) yields the corresponding nitrile, a precursor to carboxylic acids and amines.

Tandem & Annulation Reactions

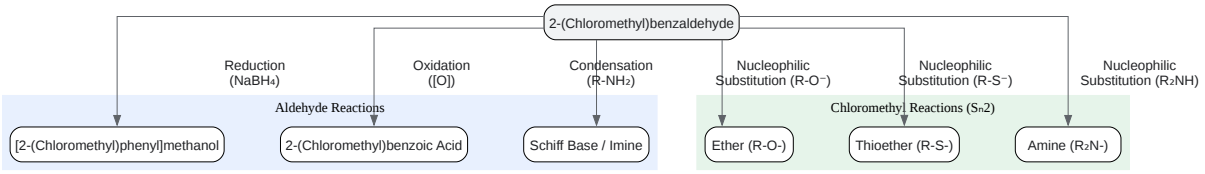
The true elegance of this reagent is demonstrated in reactions where both functional groups participate. It is a key precursor for various heterocyclic compounds.[1] For example, N-

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Heterocyclic Carbene (NHC) catalyzed annulation reactions with ketones can generate valuable isochromanone scaffolds.[5]

Diagram 1: Key Reaction Pathways

This diagram illustrates the dual reactivity of **2-(chloromethyl)benzaldehyde**, showcasing its utility as a versatile synthetic intermediate.



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Caption: Dual reactivity of **2-(chloromethyl)benzaldehyde**.

Applications in Drug Discovery and Development

This reagent is not typically an API itself but serves as a crucial starting material or intermediate in the synthesis of pharmaceutically active molecules. Its ability to form complex heterocyclic structures makes it particularly valuable.

- Heterocycle Synthesis: It is used as a precursor for synthesizing benzo[c]thiophenes and other fused ring systems that form the core of many drug candidates.[1]
- Enantioselective Synthesis: It can be used in highly enantioselective [4+2] annulation reactions, enabled by dual catalysis systems, to build chiral molecules with high stereochemical control.[1]

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- Scaffold Development: The molecule acts as a versatile scaffold. For instance, analogues of 2,4,5,6-tetraaminopyrimidine can be synthesized via a one-pot reaction with **2-(chloromethyl)benzaldehyde**, which have been evaluated as inhibitors of dihydrofolate reductase (DHFR), a key enzyme target in cancer and infectious disease therapy.

Diagram 2: Experimental Workflow for a Typical Nucleophilic Substitution

This workflow outlines the standard laboratory procedure for reacting **2-(chloromethyl)benzaldehyde** with a generic nucleophile.



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Caption: Workflow for S_n2 reaction and product isolation.

Safety, Handling, and Storage

2-(Chloromethyl)benzaldehyde and its structural isomer 2-chlorobenzaldehyde are hazardous compounds and must be handled with appropriate precautions.

- Hazards: The compound is corrosive and can cause severe skin burns and eye damage.[6][7] It is also a suspected skin sensitizer.[6] Inhalation of vapors or dust can cause irritation to the respiratory tract.[6]

- Personal Protective Equipment (PPE): Always handle this chemical inside a certified chemical fume hood. Wear chemical-resistant gloves (e.g., nitrile), splash goggles, a face shield, and a lab coat.[6]

- Handling: Keep away from heat, sparks, and open flames.[7][8] Use spark-proof tools and earthed equipment.[6] Avoid creating dust. Do not breathe dust or vapors.[6][7]

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[7][8] It may be stored under an inert atmosphere like nitrogen.[6][7] Keep away from incompatible

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materials such as strong oxidizing agents, strong bases, and strong reducing agents.[7] Recommended storage temperature is often in a freezer to maintain long-term stability.[3]

Conclusion

2-(Chloromethyl)benzaldehyde is a high-value synthetic intermediate whose utility is derived from the orthogonal reactivity of its aldehyde and chloromethyl groups. A thorough understanding of its physicochemical properties, reactivity, and handling requirements is paramount for its safe and effective use in the laboratory. Its proven role in constructing complex molecular frameworks, particularly in the synthesis of heterocyclic compounds, ensures its continued relevance in the fields of medicinal chemistry and materials science.

References

- PubChem. (n.d.). **2-(Chloromethyl)benzaldehyde**. National Center for Biotechnology Information. Retrieved from [Link]
- Ataman Kimya. (n.d.). 2-CHLOROBENZALDEHYDE. Retrieved from [Link]
- Synlett. (2012). SALICYLALDEHYDES DERIVED FROM 5-CHLOROMETHYL-2-HYDROXYBENZALDEHYDE – SYNTHESIS AND REACTIONS. [Link]
- Fisher Scientific. (n.d.). Safety Data Sheet - 2-Chlorobenzaldehyde. Retrieved from [Link]
- Oxford Lab Fine Chem LLP. (n.d.). MATERIAL SAFETY DATA SHEET - 2-chlorobenzaldehyde 98%. Retrieved from [Link]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Chemistry of 4-(Chloromethyl)benzaldehyde: Synthesis, Reactions, and Applications. Retrieved from [Link]
- ResearchGate. (n.d.). 1 H NMR spectrum of 2-Hydroxy-5-chloromethyl-benzaldehyde 1. Retrieved from [Link]
- ResearchGate. (2024). Exploring the Chemistry, Reactions, Applications, and Biomedical Potentials of 2-Nitrobenzaldehyde and 2-Chlorobenzaldehyde. Retrieved from [Link]

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Sources

- 1. 2-(Chloromethyl)benzaldehyde | 108683-62-1 | Benchchem [benchchem.com]
- 2. 2-(Chloromethyl)benzaldehyde | C8H7ClO | CID 13826183 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloromethyl-benzaldehyde | 108683-62-1 [sigmaaldrich.com]
- 4. echemi.com [echemi.com]
- 5. 2-(Chloromethyl) benzaldehyde | 108683-62-1 [chemicalbook.com]
- 6. sds.chemtel.net [sds.chemtel.net]
- 7. fishersci.com [fishersci.com]
- 8. oxfordlabfinechem.com [oxfordlabfinechem.com]
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